

# An In-depth Technical Guide to the Safety of 1-Bromodecane-d5

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## Compound of Interest

Compound Name: 1-Bromodecane-d5

Cat. No.: B15556655

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data for **1-Bromodecane-d5**, a deuterated analog of 1-Bromodecane. The information presented is crucial for the safe handling, storage, and use of this compound in a laboratory setting. The data has been compiled from various safety data sheets (SDS) and chemical databases.

Note: Specific safety data for **1-Bromodecane-d5** is not readily available. The following information is based on the safety data for the non-deuterated form, 1-Bromodecane (CAS No. 112-29-8), as the toxicological and chemical properties are expected to be very similar.

## Core Safety Information

1-Bromodecane is a combustible liquid that can cause skin and eye irritation.<sup>[1][2]</sup> It may also cause irritation to the respiratory and digestive tracts.<sup>[1]</sup> Inhalation of vapors may be harmful.<sup>[3]</sup> <sup>[4]</sup> It is classified as hazardous by the 2012 OSHA Hazard Communication Standard.<sup>[4]</sup>

## Hazard Identification and Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following classification for 1-Bromodecane:

- Skin Irritation: Category 2[2][4]
- Serious Eye Irritation: Category 2[2][4]
- Acute Inhalation Toxicity - Vapors: Category 4[4]
- Specific target organ toxicity (single exposure) [Respiratory system]: Category 3[4]
- Hazardous to the aquatic environment, acute hazard: Category 1[2]

Signal Word: Warning[2][4]

Hazard Statements:

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H332: Harmful if inhaled.[3]
- H335: May cause respiratory irritation.
- H400: Very toxic to aquatic life.[2][5]

## Quantitative Data Summary

The following tables summarize the key quantitative data for 1-Bromodecane.

### Table 1: Physical and Chemical Properties

| Property          | Value                                   | Source |
|-------------------|-----------------------------------------|--------|
| Molecular Formula | C <sub>10</sub> H <sub>21</sub> Br      | [2]    |
| Molecular Weight  | 221.18 g/mol                            | [2]    |
| Appearance        | Colorless to light yellow liquid        | [2]    |
| Boiling Point     | 238 °C (460.4 °F)                       |        |
| Melting Point     | -30 °C (-22 °F)                         |        |
| Flash Point       | 94 °C (201.2 °F) - closed cup           | [1]    |
| Density           | 1.07 g/cm <sup>3</sup> at 20 °C (68 °F) |        |
| Vapor Pressure    | 0.04 mmHg                               | [2]    |
| Water Solubility  | Insoluble                               | [6]    |

**Table 2: Toxicological Data**

| Test | Species | Route           | Value                      | Source    |
|------|---------|-----------------|----------------------------|-----------|
| LC50 | Mouse   | Inhalation      | 4200 mg/m <sup>3</sup> /2H | [1][2][3] |
| LD50 | Rat     | Oral            | > 2000 mg/kg               |           |
| LD50 | Mouse   | Intraperitoneal | 4070 mg/kg                 | [7]       |

**Table 3: Fire and Reactivity Data**

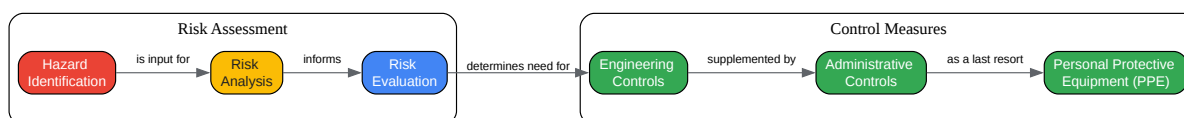
| Parameter                     | Information                                                       | Source |
|-------------------------------|-------------------------------------------------------------------|--------|
| Flammability                  | Combustible liquid                                                |        |
| Suitable Extinguishing Media  | Water spray, alcohol-resistant foam, dry chemical, carbon dioxide | [1][5] |
| Hazardous Combustion Products | Carbon monoxide, carbon dioxide, hydrogen bromide                 | [1]    |
| Incompatible Materials        | Strong oxidizing agents, strong bases                             | [1]    |
| Chemical Stability            | Stable under normal temperatures and pressures                    | [1]    |

## Experimental Protocols

Detailed experimental protocols for the toxicological studies cited are not available in the provided safety data sheets. The LC50 and LD50 values are standardized tests, and the methodologies can be found in relevant toxicology guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

## Visualized Safety Information

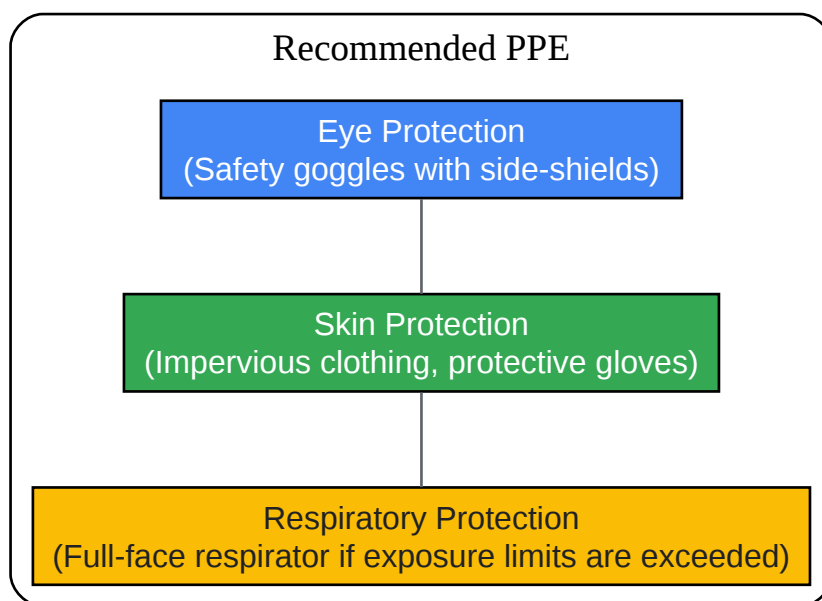
To aid in the understanding of key safety procedures and concepts, the following diagrams have been generated.



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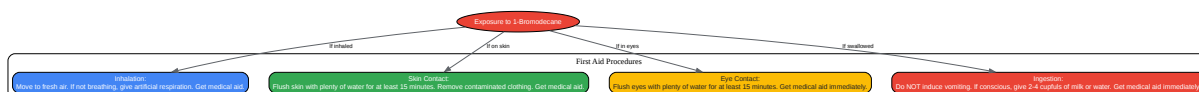
Caption: Workflow for Hazard Identification, Risk Assessment, and Control.

### Personal Protective Equipment (PPE) for 1-Bromodecane



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Caption: Recommended Personal Protective Equipment (PPE).



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Caption: First Aid Measures for Exposure to 1-Bromodecane.

## Handling and Storage

### Handling:

- Wash thoroughly after handling.[1]
- Use with adequate ventilation.[1]
- Avoid contact with eyes, skin, and clothing.[1]
- Keep the container tightly closed.[1]
- Avoid ingestion and inhalation.[1]
- Wear suitable protective clothing and gloves.[8]

### Storage:

- Store in a tightly closed container.[1][8]
- Store in a cool, dry, well-ventilated area away from incompatible substances.[1][8]
- Store away from strong oxidizing agents and strong bases.[1]

## Accidental Release Measures

- Absorb the spill with inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[1]
- Provide ventilation.
- Avoid breathing vapors, mist, or gas.[8]
- Use personal protective equipment.[8]
- Prevent further leakage or spillage if safe to do so.
- Do not let the product enter drains.[5]

## Disposal Considerations

- Dispose of this material and its container as hazardous waste.
- Disposal must be in accordance with federal, state, and local regulations.
- Do not empty into drains.[9]

This technical guide is intended to provide essential safety information for **1-Bromodecane-d5**. It is imperative that all users of this chemical read and understand the full Safety Data Sheet before use and adhere to all recommended safety precautions.

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